

# "Ethyl 2-amino-3-methylbenzoate" CAS number and molecular weight

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## Compound of Interest

Compound Name: Ethyl 2-amino-3-methylbenzoate

Cat. No.: B1342653

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## An In-depth Technical Guide to Ethyl 2-amino-3-methylbenzoate

This technical guide provides a comprehensive overview of **Ethyl 2-amino-3-methylbenzoate**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical properties, synthesis protocols, and potential biological significance, with a focus on data presentation and experimental detail.

## Core Compound Information

CAS Number: 64818-79-7[1][2][3][4][5]

Molecular Weight: 179.22 g/mol [2][6][7]

Below is a summary of the key chemical and physical properties of **Ethyl 2-amino-3-methylbenzoate**.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[2][6][7]
CAS Number	64818-79-7	[1][2][3][4][5]
Molecular Weight	179.22	[2][6][7]
Purity	>95%	[1][4]
Appearance	Colorless to Light yellow to Light orange clear liquid	[6]

## Synthesis and Experimental Protocols

While specific synthesis protocols for **Ethyl 2-amino-3-methylbenzoate** are not extensively published, a reliable method can be extrapolated from the synthesis of its parent acid, 2-amino-3-methylbenzoic acid, followed by esterification.

### Part 1: Synthesis of 2-Amino-3-methylbenzoic Acid

A common method for the synthesis of 2-amino-3-methylbenzoic acid involves the reduction of 2-methyl-3-nitrobenzoic acid.

Experimental Protocol:

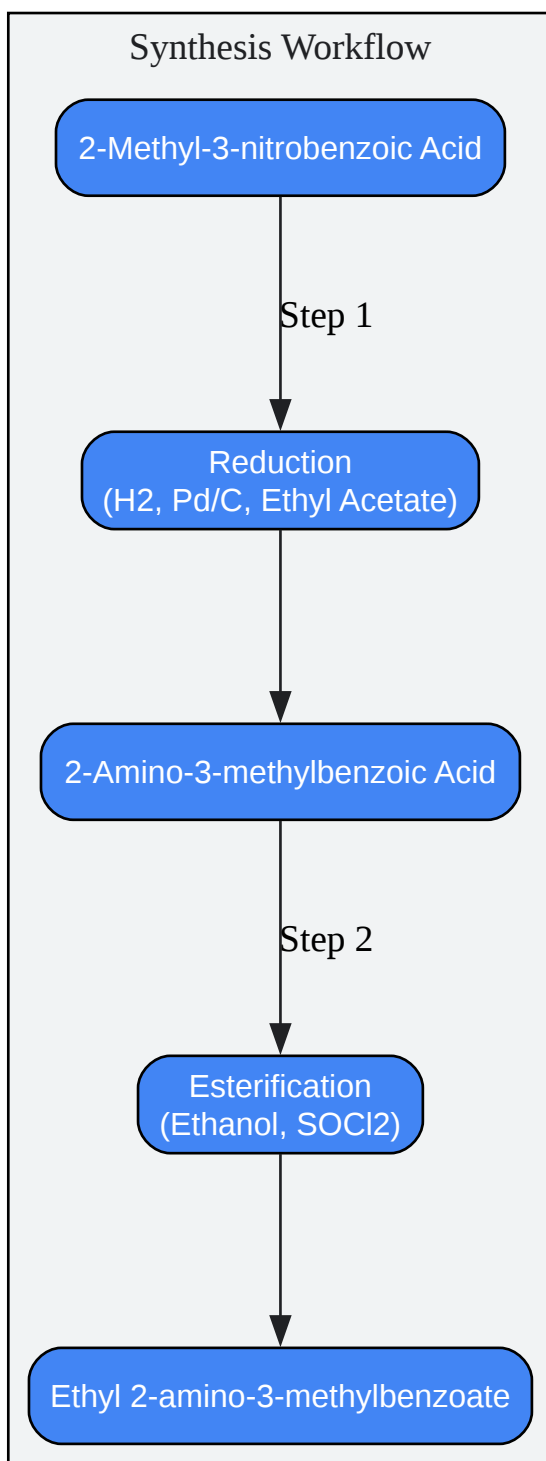
- Dissolve 2-methyl-3-nitrobenzoic acid (12.12 mmol) in ethyl acetate in a two-necked round-bottomed flask.
- Add 5% Palladium on carbon (Pd/C) catalyst (0.10 g) to the solution.
- Stir the reaction mixture for 15 hours under a hydrogen atmosphere.
- Upon completion of the reaction, remove the solvent by distillation under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography (silica gel 60-120 mesh, using dichloromethane and ethanol (v/v, 99.5:0.5) as eluent) to yield pure 2-amino-3-methylbenzoic acid as a white solid.[8]

## Part 2: Esterification to Ethyl 2-amino-3-methylbenzoate

The synthesized 2-amino-3-methylbenzoic acid can then be esterified to the target compound.

Experimental Protocol:

- Suspend 2-amino-3-methylbenzoic acid (10 mmol) in absolute ethanol (50 mL).
- Cool the mixture in an ice bath and slowly add thionyl chloride (12 mmol).
- Reflux the reaction mixture for 4 hours.
- After cooling, evaporate the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate in vacuo to yield **Ethyl 2-amino-3-methylbenzoate**.



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Caption: Proposed two-step synthesis of **Ethyl 2-amino-3-methylbenzoate**.

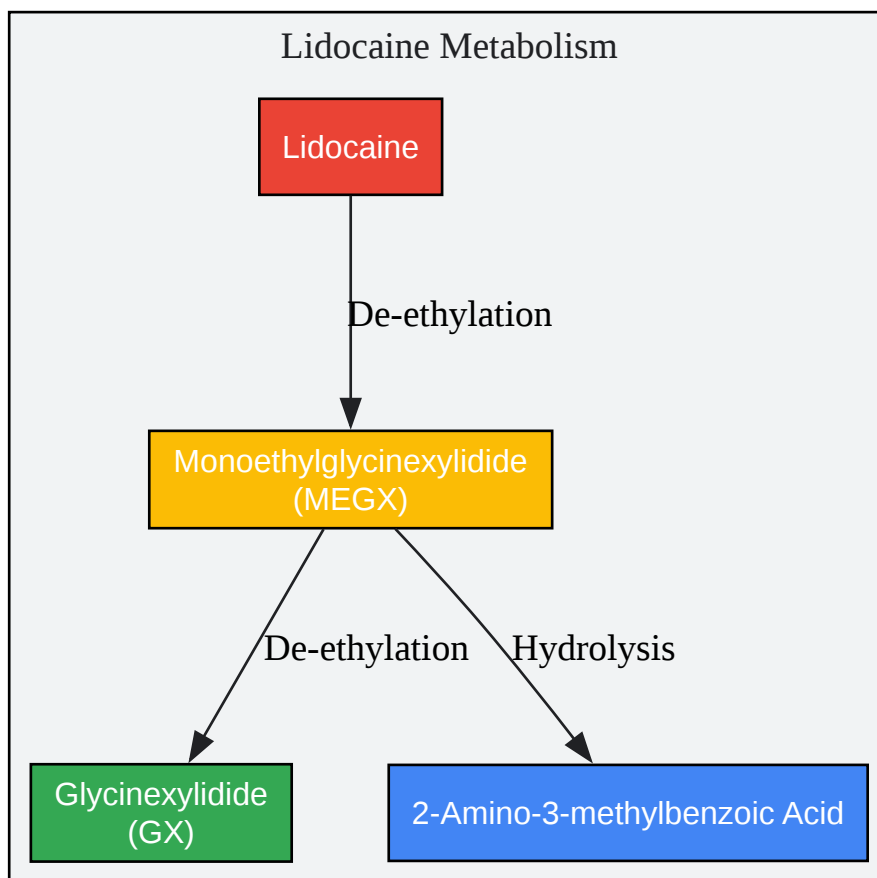
## Potential Biological Activity and Signaling Pathways

Direct research on the biological activity of **Ethyl 2-amino-3-methylbenzoate** is limited.

However, insights can be drawn from its parent compound, 2-amino-3-methylbenzoic acid, and other related derivatives.

## Metabolic Pathway Involvement

2-Amino-3-methylbenzoic acid, the precursor to the title compound, is a known human metabolite involved in the metabolism of lidocaine, a common local anesthetic and antiarrhythmic drug.[3] This suggests that **Ethyl 2-amino-3-methylbenzoate** could potentially interact with or influence this metabolic pathway.



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Caption: Involvement of the parent acid in the Lidocaine metabolism pathway.

## Potential Therapeutic Applications

Derivatives of 2-aminobenzoic acid (anthranilic acid) have been investigated for their anti-inflammatory and analgesic properties.[9] This suggests that **Ethyl 2-amino-3-methylbenzoate** could serve as a valuable scaffold for the development of novel therapeutic agents in these areas. Furthermore, 2-amino-3-methylbenzoic acid has been shown to inhibit ryanodine receptor channels, which are crucial for calcium release from the endoplasmic reticulum, indicating a potential for this class of compounds in modulating intracellular calcium signaling.[2]

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